

# Proper Disposal of Avycaz (Ceftazidime and Avibactam) in a Laboratory Setting

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## Compound of Interest

Compound Name: Avycaz

Cat. No.: B12723627

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Ensuring the safe and proper disposal of **Avycaz** (ceftazidime and avibactam) is critical for laboratory safety, environmental protection, and mitigating the development of antimicrobial resistance. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage **Avycaz** waste in a laboratory environment, in accordance with general safety protocols and hazardous waste regulations.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedures, consult the Safety Data Sheet (SDS) for **Avycaz**. Personal protective equipment (PPE) is mandatory.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat. If handling the powder form and there is a risk of aerosolization, respiratory protection may be necessary.
- Avoid Contamination: Prevent the powder or solution from coming into contact with skin, eyes, or clothing. In case of contact, rinse the affected area immediately with copious amounts of water.
- Spill Management: In the event of a spill, mechanically collect the powder, avoiding dust creation, and place it in a designated, labeled container for hazardous waste. Clean the contaminated surface thoroughly.

## Step-by-Step Disposal Procedures for Avycaz Waste

**Avycaz** waste in a laboratory can be categorized into three main types: unused or expired powder, reconstituted solutions (including stock solutions), and contaminated labware (e.g., vials, syringes, plates). Each requires a specific disposal pathway.

## 1. Unused or Expired **Avycaz** Powder:

- Segregation: Do not mix unused or expired **Avycaz** powder with other chemical waste unless directed by your institution's Environmental Health and Safety (EHS) department.
- Packaging: Keep the powder in its original vial if possible. Place the vial in a clearly labeled, sealed, and appropriate hazardous waste container. The label should identify the contents as "Hazardous Pharmaceutical Waste: **Avycaz** (Ceftazidime and Avibactam)."
- Collection: Arrange for pickup and disposal through your institution's EHS-approved hazardous waste management vendor. Disposal should be in accordance with local, state, and federal regulations, such as the Resource Conservation and Recovery Act (RCRA) in the United States.

## 2. Reconstituted **Avycaz** Solutions and Liquid Waste:

Reconstituted **Avycaz** solutions, including expired stock solutions and experimental liquid waste, should be chemically inactivated before disposal to degrade the active beta-lactam component.

- Chemical Inactivation Protocol:
  - Work in a chemical fume hood.
  - For each volume of **Avycaz** solution, add an equal volume of 1 M sodium hydroxide (NaOH) solution to achieve a final pH between 10 and 13.<sup>[1]</sup> This will facilitate the hydrolysis of the beta-lactam ring.
  - Allow the mixture to react for a minimum of one hour to ensure degradation.
- Neutralization: After inactivation, neutralize the solution to a pH between 5.5 and 9.5 using an appropriate acid (e.g., hydrochloric acid) before final disposal.

- Disposal of Treated Liquid:

- Crucial Note: Never pour untreated antibiotic solutions down the drain.[\[2\]](#)
- The neutralized, inactivated solution should be collected as hazardous chemical waste.[\[2\]](#)
- Pour the treated liquid into a designated, leak-proof hazardous waste container, clearly labeled with its contents.
- Arrange for disposal through your institution's EHS department.

### 3. Contaminated Labware and Sharps:

All labware that has come into contact with **Avycaz** is considered contaminated and must be disposed of as hazardous waste.

- Vials and Empty Containers:

- Empty **Avycaz** vials should not be treated as regular glass waste.
- Rinse the vials three times with a suitable solvent (e.g., water), collecting the rinsate for chemical inactivation and disposal as hazardous liquid waste.
- Deface the label to prevent misuse.
- Dispose of the triple-rinsed vials in a designated container for hazardous glass waste.

- Sharps (Needles, Syringes, Pipettes):

- Do not recap, bend, or break needles.
- Immediately place all contaminated sharps into a designated, puncture-resistant, and leak-proof sharps container labeled for "Hazardous Chemical Waste" or "Chemotherapy Waste," as per your institution's policy.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- When the sharps container is full (do not overfill), securely close it and arrange for pickup by your institution's hazardous waste contractor.[\[5\]](#)

- Other Contaminated Labware (e.g., petri dishes, culture plates, gloves):
  - Collect all non-sharp, contaminated solid waste in a designated hazardous waste bag (e.g., a red biohazard bag if also biologically contaminated, or a yellow bag for chemical waste, depending on institutional policy).
  - The bag should be sealed and placed in a secondary rigid container for disposal via your EHS department.

## Data on Chemical Inactivation

The following table summarizes the key parameters for the chemical degradation of beta-lactam antibiotics like ceftazidime.

Parameter	Guideline	Rationale
Inactivating Agent	Sodium Hydroxide (NaOH)	A strong base that effectively hydrolyzes and inactivates the beta-lactam ring structure. <a href="#">[1]</a>
Concentration	1 M NaOH solution	A commonly cited concentration for effective and rapid degradation of beta-lactam antibiotics. <a href="#">[1]</a>
Reaction pH	10.0 - 13.0	A highly alkaline environment is necessary to catalyze the hydrolysis of the antibiotic. <a href="#">[1]</a>
Reaction Time	Minimum 1 hour	Provides sufficient time for the degradation reaction to proceed to completion.
Final pH for Disposal	5.5 - 9.5	Neutralization is required to meet the pH standards for hazardous waste collection and disposal. <a href="#">[6]</a>

# Experimental Protocol: Chemical Inactivation of Avycaz Solution

This protocol details the methodology for inactivating a 100 mL solution of reconstituted **Avycaz** in a laboratory setting.

- Preparation:
  - Don all required PPE (safety goggles, lab coat, nitrile gloves).
  - Perform all steps within a certified chemical fume hood.
  - Prepare a fresh 1 M solution of sodium hydroxide (NaOH).
  - Have a neutralizing agent (e.g., 1 M HCl) and pH indicator strips or a calibrated pH meter ready.
- Inactivation Procedure:
  - Carefully measure 100 mL of the **Avycaz**-containing liquid waste and place it into a suitable, chemically resistant beaker or flask (e.g., borosilicate glass).
  - Slowly, and with stirring, add 100 mL of the 1 M NaOH solution to the **Avycaz** waste.
  - Cover the container (e.g., with a watch glass) and allow the mixture to stir gently for at least one hour at room temperature.
- Neutralization:
  - After the inactivation period, measure the pH of the solution. It should be highly alkaline.
  - Slowly add 1 M HCl dropwise while stirring continuously. Monitor the pH frequently.
  - Continue adding acid until the pH of the solution is between 5.5 and 9.5.
- Final Disposal:

- Transfer the neutralized, treated solution into a designated hazardous liquid waste container.
- Ensure the container is properly labeled with all components of the mixture.
- Seal the container and store it in a designated satellite accumulation area for hazardous waste.
- Contact your institution's EHS department to schedule a waste pickup.

## Mandatory Visualizations

### Avycaz Disposal Workflow

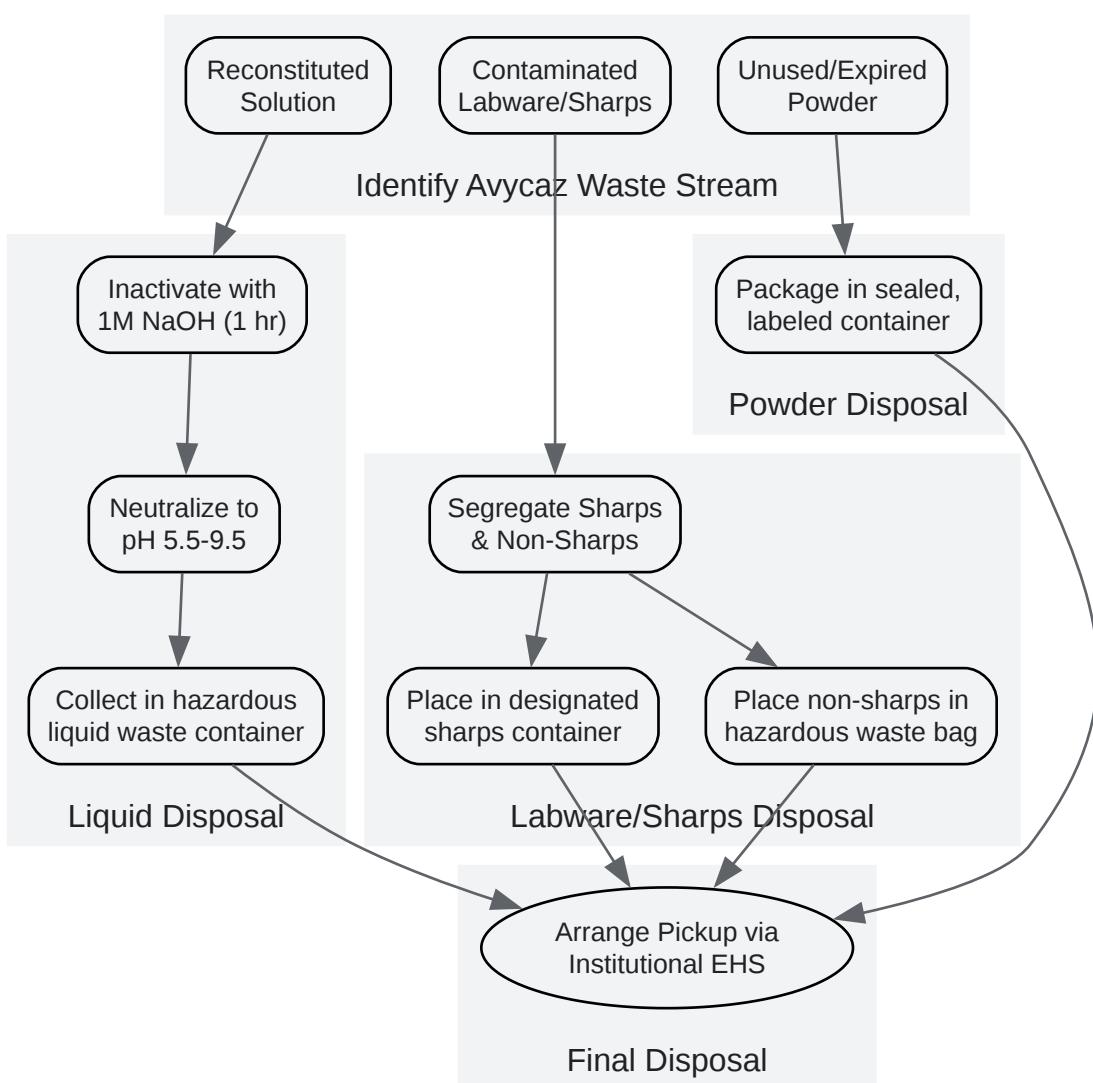


Figure 1: Avycaz Waste Disposal Workflow

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Caption: Logical workflow for the proper segregation and disposal of different **Avycaz** waste streams.

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